

basic chromium acetate structure octahedral Cr centers

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Compound Focus: Chromium(III) acetate

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Structural Overview of Basic Chromium(III) Acetate

The fundamental building block of basic **chromium(III) acetate** is a cationic complex with the formula $[\text{Cr}_3\text{O}(\text{O}_2\text{CCH}_3)_6(\text{OH}_2)_3]^+$ [1]. This structure consists of the following key features:

- **Trinuclear Core:** The complex contains three chromium (Cr^{3+}) ions.
- **μ_3 -Oxo Bridge:** A central, triply-bridging oxygen atom (O^{2-}) connects the three metal centers.
- **Six Acetate Bridges:** Six acetate ions (CH_3COO^-) form bridging ligands between pairs of chromium atoms. Each acetate group binds to two metal centers in a bridging bidentate mode.
- **Three Terminal Aquo Ligands:** Three water molecules (H_2O) complete the coordination sphere, with one bonded to each chromium atom.
- **Octahedral Geometry:** Each chromium ion achieves an octahedral coordination geometry. The coordination is fulfilled by the central oxo ligand, four oxygen atoms from four different acetate bridges, and the oxygen atom from a water molecule [1].

This structure is not a simple $\text{Cr}(\text{CH}_3\text{COO})_3$ salt, and evidence for such a simple monomeric form is lacking [1].

Detailed Structural Data

The table below summarizes key structural parameters for basic **chromium(III) acetate** and, for comparison, chromium(II) acetate, which has a different dinuclear structure.

Property	Basic Chromium(III) Acetate	Chromium(II) Acetate (Dihydrate)
Molecular Unit	Trinuclear cation $[\text{Cr}_3\text{O}(\text{O}_2\text{CCH}_3)_6(\text{OH}_2)_3]^+$ [1]	Dinuclear molecule $\text{Cr}_2(\text{O}_2\text{CCH}_3)_4(\text{H}_2\text{O})_2$ [2]
Chromium Oxidation State	+3 [1]	+2 [2]
Primary Bridging Ligand	μ_3 -oxo ion [1]	Four μ -acetate ions [2]
Metal-Metal Interaction	Connected via oxo bridge	Quadruple Cr–Cr bond [2]
Cr...Cr Distance	Information not specified in search results	~236.2 pm (in dihydrate) [2]
Coordination Geometry	Octahedral for each Cr^{3+} [1]	Octahedral for each Cr^{2+} [2]
Magnetic Properties	Information not specified in search results	Diamagnetic (due to metal-metal bond) [2]

Preparation and Synthesis

Basic Chromium(III) Acetate This compound has been prepared using a method dating back to 1909 [1]. A modern patent describes a synthesis involving the reaction of chromic oxide (CrO_3) with acetic acid in water in the presence of an initiator (an aminated compound) at 70–80 °C [3].

Chromium(II) Acetate This derivative is typically prepared by first reducing an aqueous solution of a Cr(III) salt with zinc to form a blue Cr^{2+} solution. Subsequent treatment with sodium acetate causes the immediate precipitation of chromium(II) acetate dihydrate as a bright red powder [2]. [$\text{2 Cr}^{3+} + \text{Zn} \rightarrow 2 \text{Cr}^{2+} + \text{Zn}^{2+}$] [$\text{2 Cr}^{2+} + 4 \text{CH}_3\text{COO}^- + 2 \text{H}_2\text{O} \rightarrow \text{Cr}_2(\text{O}_2\text{CCH}_3)_4(\text{H}_2\text{O})_2$]

The anhydrous form can be obtained by heating the dihydrate at 100 °C, but it is particularly sensitive to oxygen [2].

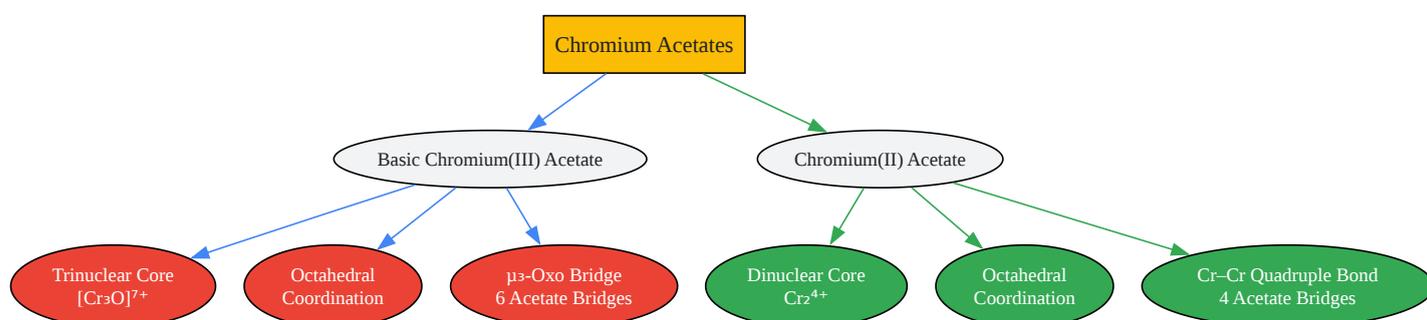
Analytical Characterization Methods

Several analytical techniques are used to confirm the structure of basic chromium acetate in solution and solid state:

- **X-ray Crystallography:** This is the definitive method for determining the solid-state structure, confirming the trinuclear core with octahedral chromium centers [1].
- **Ion Exchange Chromatography:** This method can separate the complexes based on their ionic charge, confirming the cationic nature of the $[\text{Cr}_3\text{O}]^+$ unit [4].
- **Mass Spectrometry:** Fast Atom Bombardment (FAB) mass spectrometry has been used to confirm the existence of the cyclic chromium trimer in solution [4].
- **Vibrational and NMR Spectroscopy:** FT-IR spectroscopy is used to identify characteristic peaks for ionic, unidentate, bidentate, and bridging acetate groups. ^2H NMR has also been employed to study these ligands [4].

Structural Comparison with Chromium(II) Acetate

It is crucial to distinguish basic **chromium(III) acetate** from chromium(II) acetate, as they are fundamentally different compounds. The following diagram illustrates their core structural differences.



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Structural relationships between different chromium acetates.

Conclusion

In summary, basic **chromium(III) acetate** is defined by its unique oxo-bridged trinuclear structure with octahedral coordination at each metal center. This stands in contrast to the dinuclear, quadruply-bonded structure of chromium(II) acetate. The preparation, analytical characterization, and structural details provided here offer a comprehensive technical reference for researchers.

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References

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